

An In-depth Technical Guide on Ethyl 2-chloro-5-nitrobenzoate

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Compound of Interest

Compound Name: *Ethyl 2-chloro-5-nitrobenzoate*

Cat. No.: *B097930*

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Audience: Researchers, scientists, and drug development professionals.

Foreword: A Senior Application Scientist's Perspective

In the landscape of organic synthesis and pharmaceutical development, the utility of a chemical intermediate is dictated by its structural features and reactivity. **Ethyl 2-chloro-5-nitrobenzoate** is a compound that consistently proves its value as a versatile building block. Its benzene ring is strategically functionalized with an electron-withdrawing nitro group, a reactive chloro substituent, and an ethyl ester. This specific arrangement of functional groups provides multiple avenues for synthetic transformations, making it a valuable precursor in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). This guide aims to provide a comprehensive technical overview of **Ethyl 2-chloro-5-nitrobenzoate**, moving beyond a simple recitation of facts to offer insights into its core properties, synthesis, and applications, grounded in established scientific principles.

Part 1: Fundamental Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is the bedrock of its effective application in research and development. These properties govern its behavior in different solvents and reaction conditions, and are critical for developing robust synthetic protocols and purification strategies.

Molecular Weight and Formula

The molecular formula for **Ethyl 2-chloro-5-nitrobenzoate** is $C_9H_8ClNO_4$.^[1] Its molecular weight is a fundamental parameter for all stoichiometric calculations. It is determined by the sum of the atomic weights of its constituent atoms.

The calculated molecular weight is approximately 229.62 g/mol .^{[2][3]} This value is consistent across various chemical suppliers and databases.^[1]

Key Physicochemical Data

The following table summarizes the essential physicochemical properties of **Ethyl 2-chloro-5-nitrobenzoate**.

Property	Value	Source(s)
CAS Number	16588-17-3	[1] [2]
Molecular Formula	$C_9H_8ClNO_4$	[1]
Molecular Weight	229.62 g/mol	[2] [3]
Boiling Point	329.5 ± 22.0 °C at 760 mmHg	[1]
Density	1.4 ± 0.1 g/cm ³	[1]

Part 2: Synthesis and Mechanistic Considerations

The synthesis of **Ethyl 2-chloro-5-nitrobenzoate** is most commonly achieved through the esterification of its corresponding carboxylic acid, 2-chloro-5-nitrobenzoic acid.

Synthesis of the Precursor: 2-chloro-5-nitrobenzoic acid

The precursor, 2-chloro-5-nitrobenzoic acid, is typically synthesized via the nitration of o-chlorobenzoic acid.^[4] This electrophilic aromatic substitution reaction is a cornerstone of organic chemistry.

Experimental Protocol for 2-chloro-5-nitrobenzoic acid Synthesis:

- Preparation: A solution of pure o-chlorobenzoic acid in 100% sulfuric acid is prepared and cooled to below 0°C in an ice-salt bath.[4]
- Nitration: A mixture of nitric acid and sulfuric acid is added dropwise to the cooled solution, maintaining the temperature below 0°C to control the reaction and prevent the formation of by-products.[4]
- Reaction Completion and Isolation: The mixture is held at room temperature for several hours and then gently heated before being poured onto ice.[4]
- Purification: The resulting 2-chloro-5-nitrobenzoic acid is filtered and can be purified by recrystallization from boiling water.[4]

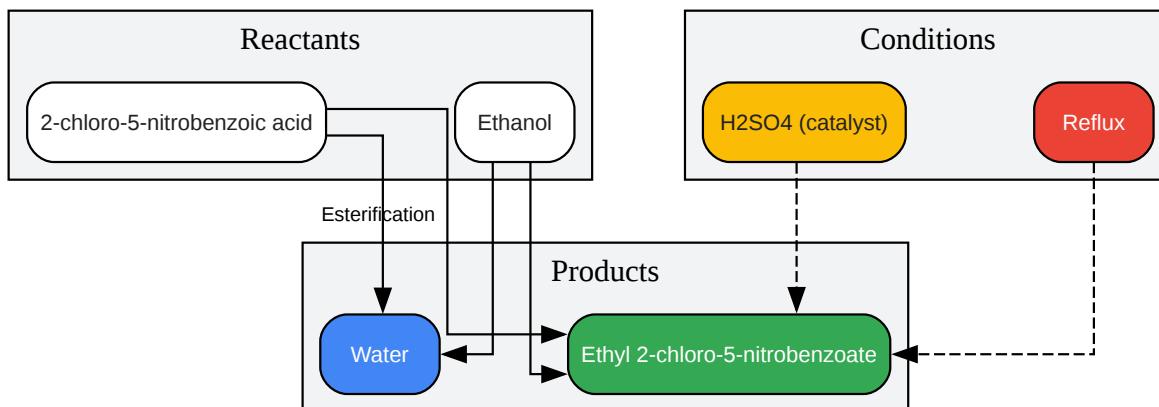
Caption: Synthesis of 2-chloro-5-nitrobenzoic acid.

Esterification to Ethyl 2-chloro-5-nitrobenzoate

The conversion of 2-chloro-5-nitrobenzoic acid to its ethyl ester is a classic Fischer esterification reaction. This acid-catalyzed reaction involves the reaction of the carboxylic acid with an alcohol, in this case, ethanol.

Experimental Protocol for **Ethyl 2-chloro-5-nitrobenzoate** Synthesis:

- Reaction Setup: A solution of 2-chloro-5-nitrobenzoic acid in methanol is prepared in a suitable reaction vessel.[5]
- Catalyst Addition: A catalytic amount of concentrated sulfuric acid is slowly added to the solution.[5]
- Reflux: The reaction mixture is heated to reflux and stirred for several hours to drive the equilibrium towards the formation of the ester.[5]
- Work-up and Isolation: Upon completion, the reaction is worked up to isolate the crude product.
- Purification: The crude ester is then purified to obtain the final product.

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Caption: Fischer esterification to form **Ethyl 2-chloro-5-nitrobenzoate**.

Part 3: Applications in Drug Development and Fine Chemicals

Ethyl 2-chloro-5-nitrobenzoate and its parent acid are valuable intermediates in the synthesis of a variety of fine chemicals and pharmaceuticals.[5][6]

- **Pharmaceutical Intermediates:** These compounds are crucial in the synthesis of active pharmaceutical ingredients (APIs).[6][7] The presence of multiple functional groups allows for diverse chemical modifications to produce molecules with desired biological activities.[5] For instance, derivatives of 2-chloro-5-nitrobenzoic acid have been investigated for their potential as antibacterial agents.[8][9]
- **Agrochemicals:** The structural motifs present in these molecules are also found in some pesticides and herbicides.[6]
- **Dyes and Pigments:** The chromophoric nitro group makes these compounds and their derivatives useful in the synthesis of dyes and pigments.[6]

Part 4: Safety, Handling, and Storage

Proper handling and storage of **Ethyl 2-chloro-5-nitrobenzoate** are essential for laboratory safety.

Health and Safety Information

This compound is irritating to the eyes, respiratory system, and skin.[\[1\]](#) In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[\[10\]](#) If it comes into contact with skin, wash off immediately with plenty of water.[\[10\]](#) In case of inhalation, move to fresh air.[\[1\]](#)

Personal Protective Equipment (PPE)

When handling this chemical, it is imperative to use appropriate personal protective equipment, including:

- Safety glasses or goggles[\[10\]](#)
- Protective gloves[\[1\]](#)
- A lab coat or other protective clothing[\[1\]](#)

Handling and Storage

- Handling: Avoid breathing dust, vapor, mist, or gas.[\[1\]](#) It is recommended to handle this substance in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place in a tightly closed container.[\[1\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

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